

In-Depth Technical Guide: The Crystal Structure of Strontium Permanganate Trihydrate

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

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This technical guide provides a comprehensive overview of the crystal structure of **strontium permanganate trihydrate**, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$. The document details its crystallographic parameters, atomic arrangement, and the experimental protocols for its synthesis and characterization, presenting key quantitative data in accessible tables and workflows.

Crystallographic Data

The crystal structure of **strontium permanganate trihydrate** has been determined through three-dimensional X-ray diffraction methods.^{[1][2]} The compound crystallizes in the cubic system, which is a notable characteristic. A summary of the key crystallographic data is presented in Table 1.

Table 1: Crystallographic Data for **Strontium Permanganate Trihydrate**

Parameter	Value
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$
Molar Mass	379.54 g/mol [3]
Crystal System	Cubic[1][2]
Space Group	$P2_13$ [1][2]
Unit Cell Parameter (a)	$9.611 \pm 0.006 \text{ \AA}$ [1][2]
Formula Units per Unit Cell (Z)	4[2]
Density (calculated)	2.75 g/cm ³ (at 20°C)[3]

Structural Details

The crystal structure is composed of strontium cations (Sr^{2+}), permanganate anions (MnO_4^-), and water molecules (H_2O).[1][2]

2.1. Permanganate Anion

The permanganate anions exhibit a nearly tetrahedral geometry, as is typical. The manganese-oxygen bond lengths are consistent within the structure, with a mean value of $1.605 \pm 0.014 \text{ \AA}$. [1][2]

2.2. Strontium Cation Coordination

The strontium ion is at the center of a complex coordination sphere. It is surrounded by seven oxygen atoms originating from the permanganate anions and three oxygen atoms from the water molecules.[1][2] This results in a coordination number of ten for the Sr^{2+} cation. The average strontium-oxygen bond distance is 2.68 \AA . [1][2] This coordination environment is a significant feature of the crystal packing.

2.3. Atomic Coordinates

The positions of the atoms within the unit cell are defined by the following coordinates, which are essential for any computational modeling or detailed structural analysis.

Table 2: Final Atomic Coordinates (x 10⁴)

Atom	x/a	y/a	z/a
Sr	2715(4)	2715(4)	2715(4)
Mn(1)	0138(7)	0138(7)	0138(7)
Mn(2)	5211(7)	5211(7)	5211(7)
O(1)	0108(32)	1482(32)	9028(32)
O(2)	4002(32)	4988(32)	6470(32)
H ₂ O	5110(36)	2005(36)	1980(36)

Estimated standard deviations are given in parentheses.

Experimental Protocols

3.1. Synthesis of **Strontium Permanganate Trihydrate** Crystals

The synthesis of **strontium permanganate trihydrate** is achieved through a precipitation reaction followed by controlled crystallization.^{[1][2]}

Protocol:

- Preparation of Reactant Solutions:
 - Prepare an aqueous solution of silver permanganate (AgMnO₄).
 - Prepare an aqueous solution of strontium chloride (SrCl₂).
- Reaction:
 - Slowly add the strontium chloride solution to the silver permanganate solution with constant stirring. This will result in the precipitation of silver chloride (AgCl).
 - The reaction is: $2 \text{AgMnO}_4(\text{aq}) + \text{SrCl}_2(\text{aq}) \rightarrow \text{Sr}(\text{MnO}_4)_2(\text{aq}) + 2 \text{AgCl}(\text{s})$.

- Separation:
 - Filter the reaction mixture to remove the insoluble silver chloride precipitate.
- Crystallization:
 - Transfer the resulting filtrate, an aqueous solution of strontium permanganate, to a desiccator.
 - Allow the solvent to evaporate slowly at room temperature.
- Crystal Harvesting:
 - Dark violet, hygroscopic crystals of **strontium permanganate trihydrate** will form.[1][2]
 - Due to their hygroscopic nature, the crystals should be handled in a dry environment and stored appropriately.

3.2. Crystal Structure Determination

The determination of the crystal structure was performed using single-crystal X-ray diffraction.
[2]

Protocol:

- Crystal Mounting:
 - Select a suitable single crystal of **strontium permanganate trihydrate**.
 - Due to its hygroscopic nature, seal the crystal within a glass capillary tube to protect it from atmospheric moisture.[2]
- Data Collection:
 - Mount the capillary on a goniometer head.
 - Use Weissenberg and precession photographic methods for data collection.[2]
 - Employ Copper K α (Cu K α) radiation ($\lambda = 1.5418 \text{ \AA}$) as the X-ray source.[2]

- Structure Solution and Refinement:
 - Determine the unit cell parameters and space group symmetry from the diffraction patterns.
 - Solve the crystal structure using three-dimensional methods.
 - Refine the atomic positions and thermal parameters to obtain the final structural model.

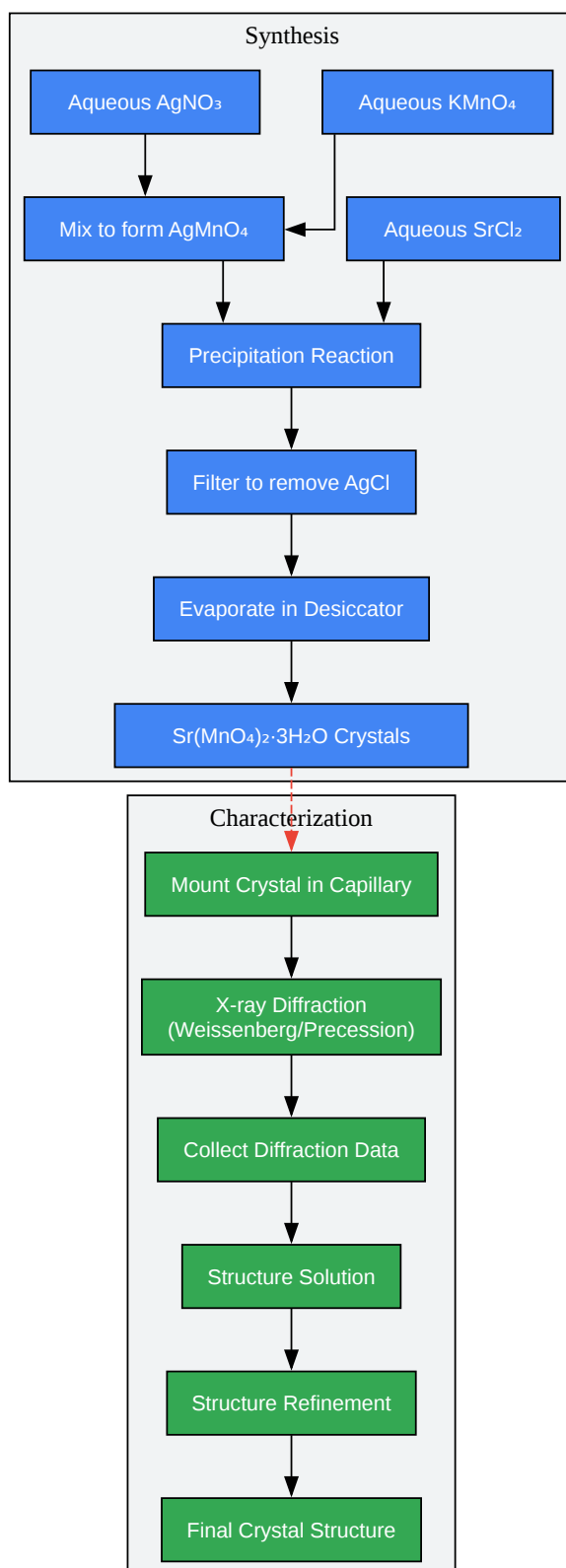
Physicochemical Properties

4.1. Thermal Decomposition

Strontium permanganate trihydrate undergoes thermal decomposition at elevated temperatures. The decomposition temperature is reported to be 175°C. Further studies have investigated the kinetics of this thermal decomposition.

Mandatory Visualizations

The following diagram illustrates the workflow for the synthesis and structural characterization of **strontium permanganate trihydrate**.



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Caption: Workflow for Synthesis and X-ray Crystallographic Analysis.

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